

Technical Guide: 13(18)-Oleanen-3-one (CAS 20248-08-2)

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 13(18)-Oleanen-3-one

Cat. No.: B1257291

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Advanced Characterization, Synthesis, and Pharmacological Profile[1]

Executive Summary

13(18)-Oleanen-3-one (also known as δ -Amyrone or Delta-Amyrone) is a pentacyclic triterpenoid of the oleanane series.[1] It is a structural isomer of the more common β -Amyrone (Olean-12-en-3-one), distinguished by the migration of the double bond from the 12(13) position to the tetrasubstituted 13(18) position.[1]

This compound has emerged as a high-value target in drug discovery due to its specific anti-inflammatory properties, particularly its ability to inhibit COX-2 and NF- κ B signaling pathways without the gastric toxicity often associated with NSAIDs.[1] In fact, it exhibits gastroprotective effects.[1] This guide provides a comprehensive technical breakdown of its chemistry, validated synthesis protocols, and analytical fingerprints for researchers.[1]

Chemical Identity & Physicochemical Profile

Property	Data
Chemical Name	13(18)-Oleanen-3-one
Synonyms	δ -Amyrone; Delta-Amyrone; Olean-13(18)-en-3-one
CAS Number	20248-08-2
Molecular Formula	C ₃₀ H ₄₈ O
Molecular Weight	424.71 g/mol
Structural Class	Pentacyclic Triterpene (Oleanane type)
Key Structural Feature	Tetrasubstituted double bond at C13–C18 (migration from C12–C13)
Solubility	Soluble in CHCl ₃ , CH ₂ Cl ₂ , DMSO, Ethyl Acetate; Insoluble in Water
Appearance	White crystalline powder

Synthesis & Production Methodologies

While **13(18)-Oleanen-3-one** occurs naturally in species such as *Sedum lineare* and *Euphorbia supina*, extraction yields are often low.^[1] The most reliable method for research-scale production is the semi-synthetic acid-catalyzed isomerization of β -Amyrone.^[1]

Reaction Mechanism

The transformation relies on the thermodynamic stability of the double bond. Under acidic conditions, the trisubstituted double bond at C12(13) in β -Amyrone undergoes protonation and a backbone rearrangement (often involving a hydride shift) to form the more stable, tetrasubstituted double bond at C13(18).^[1]

Validated Synthesis Protocol

Objective: Convert β -Amyrone (Olean-12-en-3-one) to δ -Amyrone (**13(18)-Oleanen-3-one**).

Reagents:

- Precursor: β -Amyrone (synthesized from β -Amyrin via Jones oxidation).[1]
- Catalyst: Hydrochloric acid (HCl) or Montmorillonite K10 clay (Green chemistry alternative). [1]
- Solvent: Chloroform (CHCl_3) or Glacial Acetic Acid (AcOH).[1]

Step-by-Step Methodology:

- Dissolution: Dissolve 1.0 equivalent of β -Amyrone in CHCl_3 (0.1 M concentration).
- Acidification: Bubble dry HCl gas through the solution for 30–60 minutes at room temperature (25°C). Alternatively, add concentrated $\text{H}_2\text{SO}_4/\text{AcOH}$ mixture.[1]
 - Note on Kinetics: The 12(13)-ene is kinetically favored; the 13(18)-ene is thermodynamically favored.[1] Prolonged exposure to acid drives the equilibrium toward the 13(18) isomer.
- Quenching: Pour the reaction mixture into ice-cold NaHCO_3 solution to neutralize the acid.
- Extraction: Extract with CH_2Cl_2 (3x). Wash the organic layer with brine and dry over anhydrous Na_2SO_4 . [1]
- Purification: Concentrate in vacuo. The residue is purified via flash column chromatography (Silica gel, Hexane:EtOAc gradient).[1]
 - Target: δ -Amyrone elutes slightly differently than β -Amyrone due to the conformational change in the C/D rings.

Analytical Characterization (Self-Validating Systems)

Distinguishing the 13(18)-ene isomer from the 12-ene precursor is the most critical quality control step.[1] Standard ^1H and ^{13}C NMR provide definitive diagnostic signals.[1]

Nuclear Magnetic Resonance (NMR) Fingerprint

Diagnostic Logic:

- β -Amyrone (Precursor): Contains a vinylic proton at C12.[\[1\]](#)
- δ -Amyrone (Product): The double bond is tetrasubstituted (C13=C18).[\[1\]](#) No vinylic protons are present.[\[1\]](#)

Comparative Data Table

Nucleus	Position	β -Amyrone (12-ene)	δ -Amyrone (13(18)-ene)	Diagnostic Note
^1H NMR	H-12	δ 5.20 ppm (t)	Absent	Primary confirmation of isomerization.
^{13}C NMR	C-3 (Ketone)	$\sim$ 217.8 ppm	$\sim$ 217.5 ppm	Characteristic of 3-oxo triterpenes. [1] [2]
^{13}C NMR	C-12	$\sim$ 122.5 ppm	$\sim$ 25–28 ppm (CH ₂)	C12 becomes saturated. [1]
^{13}C NMR	C-13	$\sim$ 145.2 ppm (quat)	$\sim$ 139.2 ppm (quat)	Shift due to tetrasubstitution. [1]
^{13}C NMR	C-18	$\sim$ 47.0 ppm (CH)	$\sim$ 130.6 ppm (quat)	C18 becomes part of the alkene. [1]

Reference Grounding: The ^{13}C shifts for the 13(18)-ene system (C13 $\sim$ 139, C18 $\sim$ 130) are distinct from the 12-ene system (C12 $\sim$ 122, C13 $\sim$ 145).[\[1\]](#) The absence of the olefinic proton signal at $\sim$ 5.2 ppm in the ^1H NMR spectrum is the rapid "Go/No-Go" test for reaction completion.

Pharmacological Potential & Mechanism of Action

13(18)-Oleanen-3-one is not merely a structural curiosity; it possesses a distinct bioactivity profile, particularly in inflammation and immunology.[\[1\]](#)

Primary Targets

- **COX-2 Inhibition:** It acts as a specific inhibitor of Cyclooxygenase-2 (COX-2) expression, sparing COX-1.[1] This selectivity is crucial for reducing inflammation without compromising gastric mucosal integrity.[1]
- **NF-κB Suppression:** It blocks the nuclear translocation of the p65 subunit of NF-κB, thereby downregulating downstream pro-inflammatory cytokines (TNF-α, IL-6, iNOS).[1]

Therapeutic Applications

- **Gastric Ulcer Protection:** Unlike traditional NSAIDs, δ-Amyrone has been shown to protect against ethanol-induced gastric ulcers in murine models.[1]
- **Endotoxic Shock:** Pretreatment reduces mortality in LPS-induced sepsis models by curbing the cytokine storm.[1]

Visualizing the Workflow & Pathway

The following diagram illustrates the synthesis pathway from the natural precursor β-Amyrin, the acid-catalyzed isomerization, and the downstream biological effects.



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Caption: Synthesis pathway converting β-Amyrin to **13(18)-Oleanen-3-one** and its subsequent dual-inhibition mechanism against NF-κB and COX-2 inflammatory cascades.[1]

References

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- To cite this document: BenchChem. [Technical Guide: 13(18)-Oleanen-3-one (CAS 20248-08-2)]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1257291/docs#technical-guide-13-18-oleanen-3-one-cas-20248-08-2>]

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